A Technical Guide to the Spectroscopic Characterization of 10-Fluorodecanol

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Compound of Interest

Compound Name:	*Decanol, 10-fluoro-*
CAS No.:	*334-64-5*
Cat. No.:	*B1670083*

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Introduction

10-Fluorodecanol, a long-chain aliphatic alcohol terminally substituted with a fluorine atom, represents a class of molecules with significant potential in various scientific domains, including materials science and drug development. The introduction of a fluorine atom can dramatically alter the physicochemical properties of a molecule, influencing its lipophilicity, metabolic stability, and binding interactions. A thorough understanding of the spectroscopic signature of 10-fluorodecanol is paramount for its unambiguous identification, purity assessment, and for elucidating its interactions in complex biological and chemical systems.

This technical guide provides an in-depth analysis of the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for 10-fluorodecanol. In the absence of publicly available experimental spectra for this specific molecule, this guide will leverage established principles of spectroscopic interpretation and data from analogous compounds to predict and explain the key spectral features. This approach offers a robust

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framework for researchers working with or synthesizing 10-fluorodecanol and other related fluorinated compounds.

The Strategic Importance of Fluorine in Molecular Design

The substitution of hydrogen with fluorine is a common strategy in medicinal chemistry to enhance the pharmacological profile of a drug candidate. The high electronegativity of fluorine can modulate the acidity of nearby protons, influence conformational preferences, and introduce a unique spectroscopic handle for analytical studies. Specifically, the presence of the ^{19}F nucleus, with its 100% natural abundance and high gyromagnetic ratio, makes ^{19}F NMR a powerful tool for characterizing fluorinated molecules and their interactions[1].

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules. For 10-fluorodecanol, a combination of ^{1}H, ^{13}C, and ^{19}F NMR experiments would provide a comprehensive picture of its molecular structure.

Experimental Protocol: NMR Data Acquisition

A standard protocol for acquiring high-quality NMR spectra of 10-fluorodecanol would involve the following steps:

- Sample Preparation: Dissolve approximately 5-10 mg of 10-fluorodecanol in 0.5-0.7 mL of a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6) in a 5 mm NMR tube. The choice of solvent is critical and should be based on the solubility of the compound and the desired chemical shift referencing.
- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) equipped with a multinuclear probe.
- ^{1}H NMR Acquisition:
  - Acquire a standard one-dimensional ^{1}H NMR spectrum.

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- Typical parameters: 32-64 scans, a spectral width of 12-16 ppm, a relaxation delay of 1-2 seconds.
- Reference the spectrum to the residual solvent peak or an internal standard like tetramethylsilane (TMS).

- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled ^{13}C NMR spectrum.
  - Due to the lower sensitivity of the ^{13}C nucleus, a larger number of scans (e.g., 1024 or more) and a longer relaxation delay may be necessary.
  - The spectral width should be set to approximately 220-240 ppm.
- ^{19}F NMR Acquisition:
  - Acquire a proton-decoupled ^{19}F NMR spectrum.
  - ^{19}F NMR is a highly sensitive technique, often requiring fewer scans than ^{1}H NMR.[1]
  - A wide spectral width (e.g., -250 to 0 ppm) should be used, with referencing to an external standard like $CFCl_3$ (0 ppm).
- 2D NMR Experiments (Optional but Recommended):
  - COSY (Correlation Spectroscopy): To establish ^{1}H-^{1}H coupling networks.
  - HSQC (Heteronuclear Single Quantum Coherence): To correlate directly bonded ^{1}H and ^{13}C nuclei.
  - HMBC (Heteronuclear Multiple Bond Correlation): To identify long-range ^{1}H-^{13}C correlations (2-3 bonds), which is crucial for assigning quaternary carbons and piecing together the carbon skeleton.
  - H-F Correlation Spectroscopy: To probe through-space or through-bond correlations between ^{1}H and ^{19}F nuclei.

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Predicted NMR Spectra of 10-Fluorodecanol

The following tables summarize the predicted chemical shifts (δ) and coupling constants (J) for 10-fluorodecanol. These predictions are based on established substituent effects and data from similar long-chain alcohols and fluoroalkanes.

Table 1: Predicted ^{1}H NMR Data for 10-Fluorodecanol (in $CDCl_3$)

Position	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration	Assignment
1	~3.64	t	~6.6	2H	-CH_2OH
10	~4.45	dt	^{1}JHF ≈ 47.5, ^{2}JHH ≈ 6.0	2H	-CH_2F
2	~1.58	p	~7.0	2H	-CH_2CH_2OH
9	~1.75	dp	^{2}JHF ≈ 25.0, ^{3}JHH ≈ 6.5	2H	-CH_2CH_2F
3-8	~1.2-1.4	m	-	12H	-$(CH_2)_6$-
OH	Variable	br s	-	1H	-OH

Rationale for ^{1}H NMR Predictions:

- -CH_2OH (Position 1): The protons on the carbon bearing the hydroxyl group are deshielded and expected to appear around 3.64 ppm as a triplet due to coupling with the adjacent methylene group.
- -CH_2F (Position 10): The protons on the carbon directly attached to the fluorine atom will be significantly deshielded and will exhibit a large one-bond coupling to the ^{19}F nucleus, resulting in a doublet of triplets.
- Alkyl Chain: The protons of the long alkyl chain will resonate in the typical upfield region of ~1.2-1.4 ppm as a complex multiplet. The protons on carbons 2 and 9 will be slightly more deshielded due to the proximity of the electronegative oxygen and fluorine atoms,

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respectively. The protons on carbon 9 will also show a two-bond coupling to the fluorine atom.

- -OH: The chemical shift of the hydroxyl proton is highly variable and depends on concentration, temperature, and solvent. It will likely appear as a broad singlet.

Table 2: Predicted ^{13}C NMR Data for 10-Fluorodecanol (in $CDCl_3$)

Position	Chemical Shift (δ, ppm)	Multiplicity ($^{13}C\{^1H\}$)	Coupling Constant (JCF, Hz)	Assignment
1	~63.1	t	-	$-CH_2OH$
10	~84.5	d	$^1JCF \approx 165$	$-CH_2F$
2	~32.8	t	-	$-CH_2CH_2OH$
9	~30.5	d	$^2JCF \approx 20$	$-CH_2CH_2F$
8	~25.7	d	$^3JCF \approx 5$	$-CH_2CH_2CH_2F$
3-7	~29.0-29.5	m	-	$-(CH_2)_5-$

Rationale for ^{13}C NMR Predictions:

- $-CH_2OH$ (Position 1): The carbon attached to the hydroxyl group is expected around 63.1 ppm.
- $-CH_2F$ (Position 10): This carbon will be significantly deshielded by the fluorine atom and will show a large one-bond carbon-fluorine coupling constant.
- Alkyl Chain: The carbons of the alkyl chain will resonate in the 25-33 ppm range. Notably, the carbons at positions 9 and 8 will exhibit two- and three-bond couplings to the fluorine atom, respectively. These long-range C-F couplings are a hallmark of fluorinated organic compounds.

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Predicted ^{19}F NMR Spectrum of 10-Fluorodecanol (in $CDCl_3$)

The ^{19}F NMR spectrum is expected to show a single signal, a triplet of triplets, due to coupling with the two protons on carbon 10 and the two protons on carbon 9. The chemical shift will be in the characteristic range for a primary fluoroalkane.

- Chemical Shift (δ, ppm): ~ -218 ppm (relative to $CFCl_3$)
- Multiplicity: Triplet of triplets
- Coupling Constants: $^1JFH \approx 47.5$ Hz, $^2JFH \approx 25.0$ Hz

Infrared (IR) Spectroscopy

IR spectroscopy provides valuable information about the functional groups present in a molecule. The IR spectrum of 10-fluorodecanol will be dominated by absorptions corresponding to O-H, C-H, and C-F bonds.

Experimental Protocol: IR Data Acquisition

- Sample Preparation: A small amount of the neat liquid can be placed between two salt plates (e.g., NaCl or KBr) to form a thin film. Alternatively, a solution in a suitable solvent (e.g., CCl_4) can be prepared.
- Instrumentation: A Fourier-transform infrared (FTIR) spectrometer is typically used.
- Data Acquisition: A background spectrum of the salt plates or solvent is first recorded, followed by the spectrum of the sample. The background is then automatically subtracted. The spectrum is typically recorded in the range of 4000-400 cm^{-1}.

Table 3: Predicted IR Absorption Bands for 10-Fluorodecanol

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Wavenumber (cm^{-1})	Intensity	Assignment
~3330	Broad, Strong	O-H stretch (hydrogen-bonded)
~2925, ~2855	Strong	C-H stretch (aliphatic)
~1465	Medium	C-H bend (scissoring)
~1055	Strong	C-O stretch (primary alcohol)
~1100	Strong	C-F stretch

Rationale for IR Predictions:

- O-H Stretch: A strong, broad absorption band in the region of 3200-3600 cm^{-1} is characteristic of the O-H stretching vibration in an alcohol, with the broadening due to hydrogen bonding.
- C-H Stretch: Intense bands just below 3000 cm^{-1} are due to the stretching vibrations of the numerous C-H bonds in the decyl chain.
- C-O Stretch: A strong absorption in the 1000-1260 cm^{-1} region is indicative of the C-O stretching vibration of the primary alcohol.
- C-F Stretch: The C-F stretching vibration typically appears as a strong band in the 1000-1400 cm^{-1} region. For a primary fluoroalkane, this is expected around 1100 cm^{-1}.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can be used for structural confirmation.

Experimental Protocol: MS Data Acquisition

- Sample Introduction: The sample can be introduced into the mass spectrometer via direct infusion or after separation by gas chromatography (GC-MS).

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- Ionization: Electron ionization (EI) is a common technique for volatile compounds like 10-fluorodecanol. Softer ionization techniques like chemical ionization (CI) or electrospray ionization (ESI) can also be used to enhance the observation of the molecular ion.
- Mass Analysis: A quadrupole or time-of-flight (TOF) analyzer is typically used to separate the ions based on their mass-to-charge ratio (m/z).

Predicted Mass Spectrum of 10-Fluorodecanol

- Molecular Ion (M^+): The molecular weight of 10-fluorodecanol ($C_{10}H_{21}FO$) is 176.16 g/mol . The molecular ion peak at m/z 176 is expected to be of low to moderate intensity in an EI spectrum due to facile fragmentation.
- Key Fragmentation Pathways:
  - Loss of H_2O: A peak at m/z 158 ($[M-18]^+$) resulting from the dehydration of the alcohol is likely.
  - Alpha-Cleavage: Cleavage of the C-C bond adjacent to the oxygen atom would result in a prominent peak at m/z 31 ($[CH_2OH]^+$).
  - Loss of CH_2F: A peak at m/z 143 ($[M-33]^+$) due to the loss of the fluoromethyl radical.
  - Fragmentation of the Alkyl Chain: A series of peaks separated by 14 Da (corresponding to CH_2 units) will be observed due to the fragmentation of the long alkyl chain.

Visualizing the Spectroscopic Workflow

The following diagram illustrates the integrated workflow for the comprehensive spectroscopic analysis of 10-fluorodecanol.

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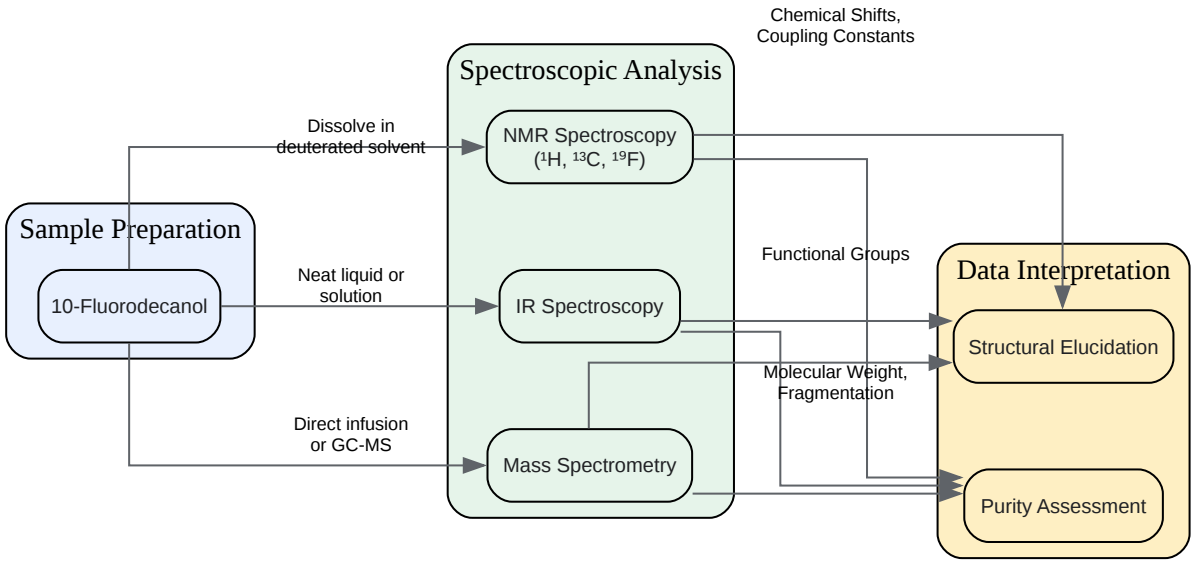

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